

Application Note: Synthesis of cis-1,2-Cyclopropanedicarboxylic Acid from Maleic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Cyclopropanedicarboxylic acid

Cat. No.: B072959

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Introduction

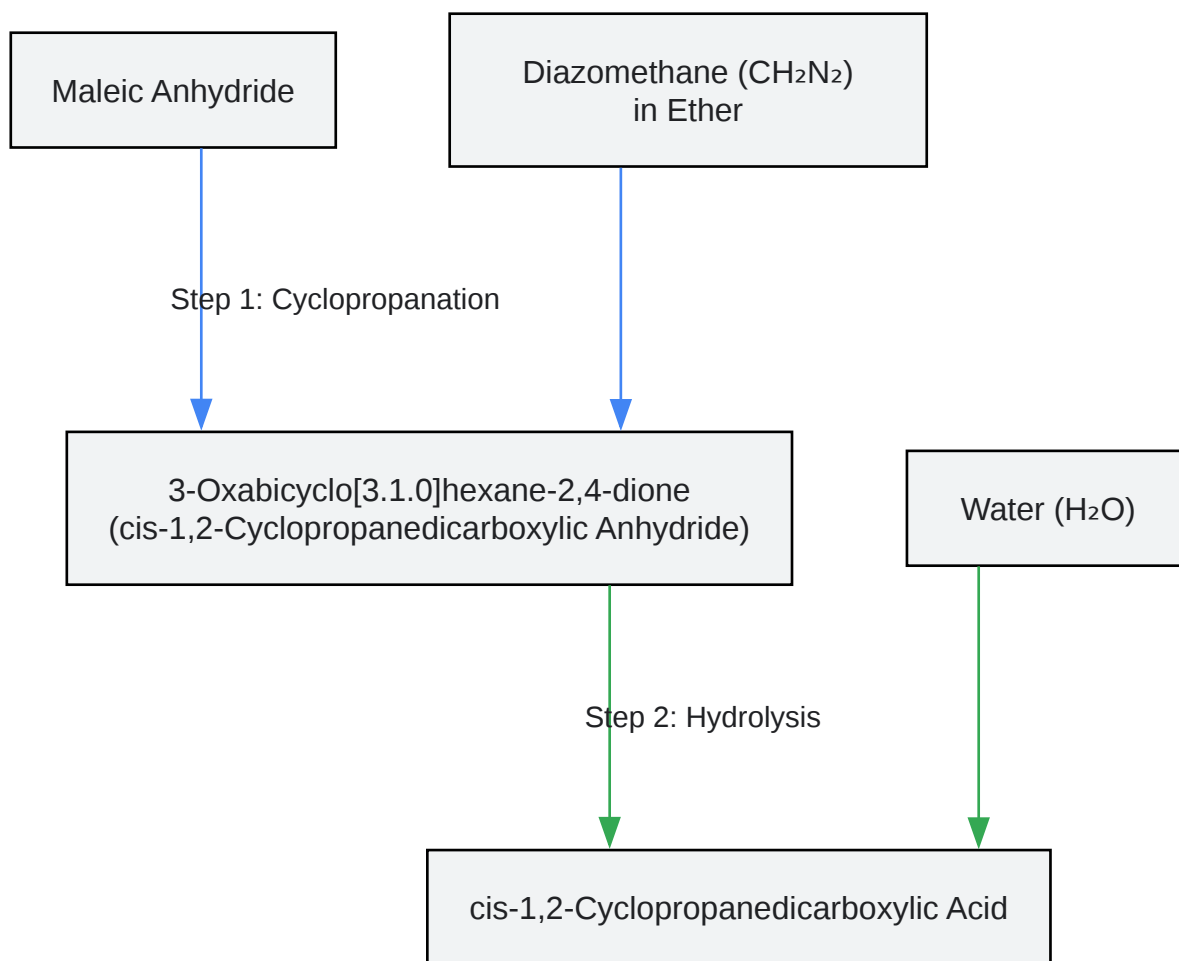
Cis-**1,2-cyclopropanedicarboxylic acid** is a valuable building block in organic synthesis, utilized in the development of pharmaceuticals and novel materials. The cyclopropane ring introduces conformational rigidity, a feature often exploited in drug design to enhance binding affinity and metabolic stability. This document outlines a reliable two-step protocol for the synthesis of cis-**1,2-cyclopropanedicarboxylic acid**, commencing with the cyclopropanation of maleic anhydride, followed by hydrolysis of the resulting anhydride intermediate. This method provides a straightforward route to a key synthetic intermediate for researchers in medicinal chemistry and materials science.

Overall Reaction Scheme

The synthesis proceeds in two primary stages:

- **Cyclopropanation:** Maleic anhydride undergoes a reaction with diazomethane, which acts as a carbene source, to form the intermediate anhydride, 3-oxabicyclo[3.1.0]hexane-2,4-dione.
- **Hydrolysis:** The intermediate anhydride is subsequently hydrolyzed with water to yield the final product, cis-**1,2-cyclopropanedicarboxylic acid**.

Diagram of the Synthetic Pathway



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Caption: Synthetic workflow for **cis-1,2-cyclopropanedicarboxylic acid**.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of the compounds involved in this synthesis.

Compound Name	Starting Material / Intermediate / Product	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)
Maleic Anhydride	Starting Material	C ₄ H ₂ O ₃	98.06	52.8
3-Oxabicyclo[3.1.0]hexane-2,4-dione	Intermediate	C ₅ H ₄ O ₃	112.08	55-57
cis-1,2-Cyclopropanedicarboxylic Acid	Final Product	C ₅ H ₆ O ₄	130.10	139

Experimental Protocols

Diagram of the Experimental Workflow

- To cite this document: BenchChem. [Application Note: Synthesis of cis-1,2-Cyclopropanedicarboxylic Acid from Maleic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072959#synthesis-of-cis-1-2-cyclopropanedicarboxylic-acid-from-maleic-anhydride>]

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com